

# What is the chemical structure of Soprophor 4D384?

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## Compound of Interest

Compound Name: Soprophor 4D384

Cat. No.: B1180217

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## An In-depth Technical Guide to Soprophor 4D384

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Soprophor 4D384**, an anionic surfactant widely utilized for its emulsification and dispersion capabilities.

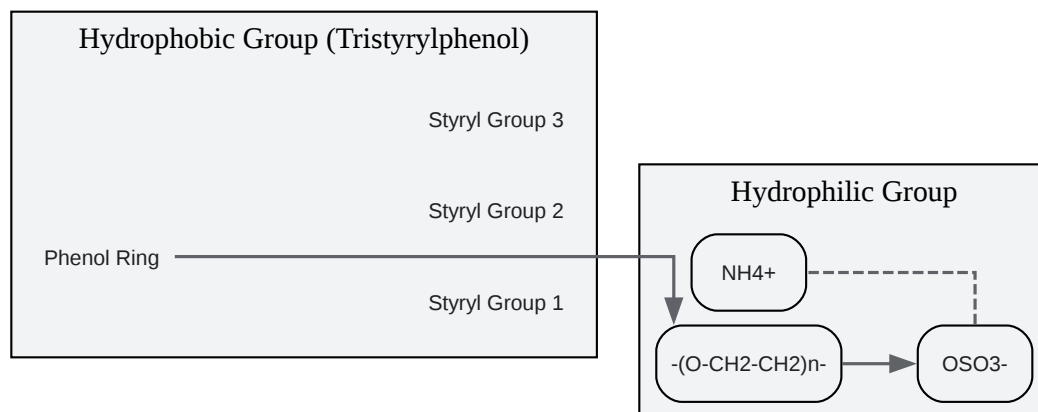
### Chemical Identity and Structure

**Soprophor 4D384** is identified as the ammonium salt of a sulphated polyarylphenoethoxylate. [1] More specifically, its chemical name is the ammonium salt of poly(oxy-1,2-ethanediyl),  $\alpha$ -sulfo- $\omega$ -[2,4,6-tris(1-phenylethyl)phenoxy]. [2] This compound is classified as an anionic surfactant and is also known by the synonym sulphated polyarylphenoethoxylate. [1][3]

The molecular formula for **Soprophor 4D384** is C<sub>62</sub>H<sub>104</sub>O<sub>20</sub>NS. [1] Its structure is characterized by a bulky hydrophobic tristyrylphenol group, a hydrophilic polyethylene glycol chain, and a terminal sulfate group, with an ammonium counter-ion. [2] This amphiphilic nature enables its function as an effective emulsifier and dispersing agent. [3][4] The synthesis of this surfactant begins with the ethoxylation of tristyrylphenol. [2]

Below is a diagram representing the general chemical structure of **Soprophor 4D384**.

## General Structure of Soprophor 4D384



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Caption: General chemical structure of **Soprophor 4D384**.

## Physicochemical Properties

**Soprophor 4D384** is a viscous liquid to a pasty substance.<sup>[2][4]</sup> It is soluble in water and the majority of polar and aromatic solvents.<sup>[2][4]</sup> A summary of its key physical and chemical properties is presented in the table below.

| Property          | Value                                       | Reference |
|-------------------|---|-----------|
| Appearance        | Brown viscous paste                         | [1]       |
| Ionic Nature      | Anionic                                     | [2][5]    |
| Molecular Formula | C62H104O20NS                                | [1]       |
| Molecular Weight  | 1230 g/mol                                  | [1]       |
| Density           | Approximately 1.13 - 1.14 g/cm <sup>3</sup> | [1][2]    |
| pH (5% in water)  | 3.0 - 7.0                                   | [5][6]    |
| Melting Point     | 30°C  | [1]       |
| Boiling Point     | >100°C                                      | [1]       |
| Flash Point       | ≥ 100 °C                                    | [5]       |
| Pour Point        | 15.0 °C                                     | [5]       |
| Water Solubility  | Highly soluble                              | [1]       |
| Vapour Pressure   | 9.12x10 <sup>-11</sup> kPa at 25°C          | [1]       |
| Moisture Content  | ≤ 1.0 %                                     | [5]       |
| Shelf Life        | 365 days / 12 months                        | [4][5]    |

## Applications and Experimental Protocols

**Soprophor 4D384** is a versatile emulsifier and dispersing agent, primarily used in agrochemical formulations such as suspension concentrates (SC), emulsion concentrates (EC), and microemulsions (ME).[2] Its ability to enhance cellular permeation and potentially increase the bioavailability of active ingredients makes it a subject of interest in research.[2] It is also utilized in the preparation of stable nanoemulsions and mini-emulsions for targeted delivery systems.[2]

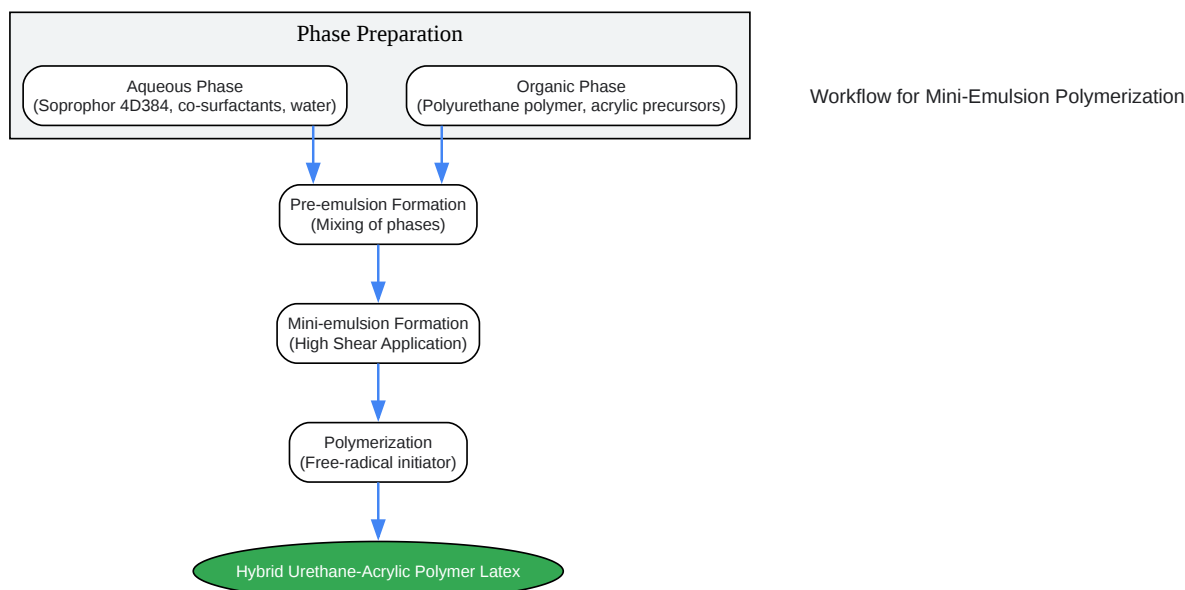
Experimental Protocol: Mini-Emulsion Polymerization for Pressure-Sensitive Adhesives

One notable application of **Soprophor 4D384** is in the synthesis of hybrid acrylic/polyurethane pressure-sensitive adhesives (PSAs) via a mini-emulsion process.<sup>[7]</sup> This process allows for the creation of a network of hybrid acrylic polyurethane polymers with high shear strength.<sup>[7]</sup>

#### Methodology:

- **Aqueous Phase Preparation:** An aqueous mixture is prepared by dissolving **Soprophor 4D384** (0.5–2 wt%) in demineralized water along with co-surfactants such as Abex 2535 and AOT-75.<sup>[7]</sup> The concentration of these stabilizers is critical for controlling the droplet size of the subsequent emulsion.<sup>[2][7]</sup>
- **Organic Phase Preparation:** A separate "oil" phase is prepared, which includes a functional polyurethane polymer with at least one activated unsaturated moiety and one or more  $\alpha,\beta$ -ethylenically unsaturated polymer precursors.<sup>[7]</sup>
- **Pre-emulsion Formation:** The aqueous and organic phases are mixed to form a pre-emulsion.<sup>[7]</sup>
- **Mini-emulsion Formation:** A high shear field is applied to the pre-emulsion to create an essentially stable mini-emulsion. This emulsion consists of stabilized droplets with an average diameter ranging from 10 to 1000 nm dispersed in the aqueous continuous phase.<sup>[2][7]</sup>
- **Polymerization:** The polymer precursors are then polymerized, typically in the presence of a free-radical initiator, to yield a latex of the hybrid urethane-acrylic polymer.<sup>[7]</sup>

The following diagram illustrates the workflow for this mini-emulsion polymerization process.



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Caption: Workflow for mini-emulsion polymerization using **Soprophor 4D384**.

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## References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. Soprophor 4D384 | 137672-70-9 | Benchchem [benchchem.com]
- 3. SOPROPHOR® 4D 384 | Syensqo [syensqo.com]

- 4. [ulprospector.com](#) [ulprospector.com]
- 5. [plastic-price.com](#) [plastic-price.com]
- 6. Solvay SOPROPHORÂ® 4 D 384 Surfactant datasheet [lookpolymers.com]
- 7. WO2008083991A1 - Polymer composition and process - Google Patents [patents.google.com]
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